

Fosamprenavir-d4 calcium salt storage conditions stability

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Compound Focus: Fosamprenavir-d4

Cat. No.: S12889304

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Basic Properties & Storage Specifications

The table below summarizes the key physical properties and storage conditions for **Fosamprenavir-d4** calcium salt as found in the search results.

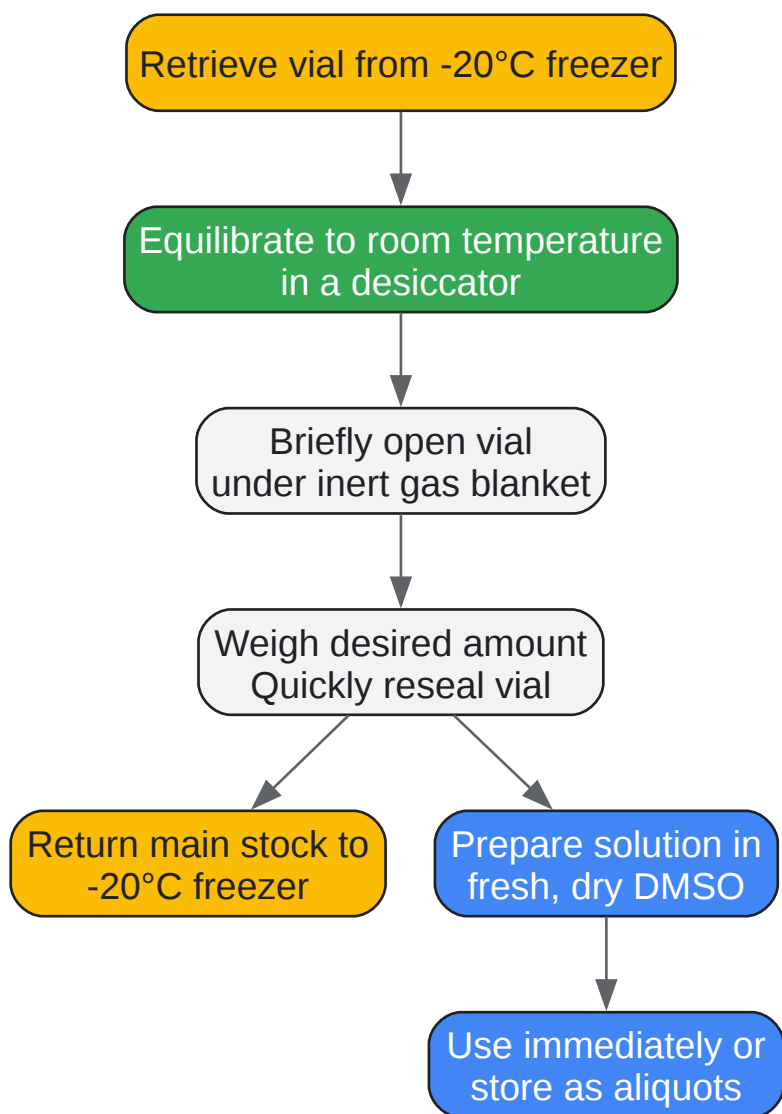
Property	Specification	Citation
Appearance	White to Off-White Solid	[1] [2]
Molecular Formula	$C_{25}H_{30}D_4CaN_3O_9PS$	[1]
Molecular Weight	627.69 g/mol	[1]
Melting Point	282-284 °C	[2]
Recommended Storage	-20°C Freezer, under inert atmosphere	[2] [3]
Alternative Short-Term Storage	2-8°C Refrigerator, under inert atmosphere	[1]

Handling & Solubility Protocols

Proper handling is critical for maintaining the stability of this compound. Here are the recommended procedures for storage and solubility testing based on the available data.

Storage and Reconstitution Workflow

The following diagram outlines the recommended procedure for handling **Fosamprenavir-d4** calcium salt, from storage to preparing a working solution.



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Solubility and Stock Solution Preparation

The compound has specific solubility characteristics that guide experimental design [3]:

- **High-Concentration Stock in DMSO:** Soluble at **100 mg/mL (160.34 mM)**. Use fresh, dry DMSO as it is hygroscopic; moisture absorption can reduce solubility.
- **Limited Solubility in Ethanol:** Lower solubility of approximately **3 mg/mL**.
- **Aqueous Buffers: Insoluble** in water.

Troubleshooting Common Issues

Here are solutions to some potential problems researchers might encounter.

Q1: The compound does not dissolve completely in DMSO. What should I do?

- **Cause:** The DMSO may have absorbed moisture from the air.
- **Solution:** Use a fresh, sealed bottle of anhydrous DMSO. Gently warming the tube in a warm water bath (e.g., 37°C) can aid dissolution. Avoid vigorous vortexing to prevent introducing moisture.

Q2: My experimental results are inconsistent. Could the compound have degraded?

- **Cause:** Degradation is possible due to improper storage or handling, leading to exposure to air or moisture.
- **Solution:**
 - Confirm that the stock powder is stored at **-20°C or below** and under an **inert atmosphere**.
 - Avoid repeated freeze-thaw cycles of stock solutions. Prepare single-use aliquots.
 - Visually inspect the powder. Any deviation from the documented "white to off-white" color may indicate degradation.

Q3: How do I prepare a suspension for in vivo studies?

- **Recommended Protocol:** Based on general research practices for similar compounds, you can use a 0.5% Carboxymethylcellulose sodium (CMC-Na) solution.
 - Add 5 mg of **Fosamprenavir-d4** calcium salt to 1 mL of 0.5% CMC-Na solution.

- Mix thoroughly using a vortex mixer or sonication to obtain a homogeneous suspension with a final concentration of 5 mg/mL [3].

Key Technical Reminders for Researchers

- **Stability is Key:** The requirement to store the compound under an **inert atmosphere** strongly suggests it is sensitive to oxidation and/or hydrolysis. Adhering to this is non-negotiable for data integrity.
- **Start with Solubility:** For cell-based assays, the recommended path is to prepare a high-concentration stock in fresh, dry DMSO followed by dilution into the aqueous assay buffer.
- **Document Handling:** Keep a log of when vials are opened and how many times they have undergone freeze-thaw cycles to help troubleshoot future issues.

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References

1. Chemical Name : Fosamprenavir-d4 Calcium Salt [pharmaffiliates.com]
2. Fosamprenavir-D4 Calcium Salt [chemicalbook.com]
3. Fosamprenavir calcium salt | HIV Protease inhibitor [selleckchem.com]

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